

# Peforelin Efficacy in Swine: Technical Support Center

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## Compound of Interest

Compound Name: *Peforelin*

Cat. No.: *B549837*

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This technical support center provides researchers, scientists, and drug development professionals with comprehensive troubleshooting guides and frequently asked questions (FAQs) to address specific issues encountered during experiments involving **Peforelin** in swine.

## Troubleshooting Guide

This guide is designed to help you identify and resolve common issues that may affect the efficacy of **Peforelin** in your swine reproductive protocols.

Problem	Potential Cause	Recommended Solution
Low Estrus Response in Primiparous Sows	Incorrect Dosage	Primiparous (first-parity) sows require a lower dose of Peforelin compared to multiparous sows and gilts. A typical efficacious dose is 37.5 µg per sow.[1] Doses of 75 µg have been shown to be less effective in this group.[1]
Improper Timing of Administration	Administer Peforelin intramuscularly 24 hours (± 2 hours) after weaning.[2] Deviations from this window can reduce efficacy.	
Underlying Health Issues	Ensure sows are in good body condition and free from clinical diseases or reproductive disorders that could interfere with hormonal response.[3]	
Reduced Efficacy in Gilts	Inadequate Progestogen Synchronization	Peforelin in gilts is most effective following a course of progestogen (e.g., altrenogest) to synchronize the estrous cycle.[4] Ensure the synchronization protocol was followed correctly.
Incorrect Timing of Peforelin Administration	Peforelin should be administered 48 hours (± 2 hours) after the last altrenogest treatment.[2]	
Incorrect Dosage	The recommended dose for gilts is 150 µg of Peforelin.[2]	

Variability in Weaning-to-Estrus Interval (WEI)	Herd-Specific Factors	High-performing herds may show less of a reduction in WEI with Peforelin treatment compared to herds with more average reproductive results. <a href="#">[2]</a>
Seasonal Effects	Reproductive performance can be influenced by the season. Peforelin has been shown to be particularly effective during periods of seasonal infertility, such as late summer. <a href="#">[2]</a>	
No Significant Improvement in Litter Size	Peforelin's Primary Mechanism	Peforelin primarily acts to stimulate the secretion of Follicle-Stimulating Hormone (FSH), which promotes follicular development and estrus synchronization. <a href="#">[1]</a> <a href="#">[4]</a> While this can lead to better oocyte quality, a direct, significant increase in the number of piglets born is not a consistently reported outcome. <a href="#">[4]</a>
Confounding Factors	Litter size is a multifactorial trait influenced by genetics, nutrition, and overall herd management.	
Suspected Lack of Efficacy in Multiparous Sows	Incorrect Dosage	The recommended dose for pluriparous (sows that have had two or more litters) is 150 µg of Peforelin. <a href="#">[1]</a> Doses of 50 µg and 100 µg have been found to be unsatisfactory for

inducing estrus in this group.

[1]

High Herd Performance

In herds with already high and consistent reproductive performance, the additional benefit of hormonal stimulation for estrus synchronization may be less pronounced.[4]

## Frequently Asked Questions (FAQs)

Q1: What is **Peforelin** and how does it work in swine?

**Peforelin** is a synthetic analogue of gonadotropin-releasing hormone (GnRH).[1] It is a decapeptide with chemical modifications that enhance its efficacy.[1] In swine, **Peforelin** selectively stimulates the anterior pituitary to release Follicle-Stimulating Hormone (FSH) with no significant concurrent release of Luteinizing Hormone (LH).[1] This selective action promotes the growth and maturation of ovarian follicles, leading to the induction and synchronization of estrus.[3][4]

Q2: What are the recommended dosages of **Peforelin** for different types of swine?

The recommended dosage varies by the parity of the sow:

- Primiparous Sows (first litter): 37.5 µg of **Peforelin** (0.5 ml of a 75 µg/ml solution).[1]
- Pluriparous Sows (multiple litters) and Gilts: 150 µg of **Peforelin** (2.0 ml of a 75 µg/ml solution).[1][2]

Q3: When is the optimal time to administer **Peforelin**?

- For Sows: **Peforelin** should be administered intramuscularly 24 hours after the weaning of her piglets.[1][2]
- For Gilts: **Peforelin** should be administered intramuscularly 48 hours after the conclusion of an estrus synchronization treatment with a progestogen like altrenogest.[2][4]

Q4: Can **Peforelin** be used to improve farrowing rate?

Yes, studies have shown that **Peforelin** treatment can lead to a significant increase in the farrowing rate compared to untreated control groups.<sup>[1]</sup> This is likely due to better synchronization of ovulation and insemination timing.

Q5: Are there any known side effects or safety concerns with **Peforelin**?

Clinical studies have shown that **Peforelin** is well-tolerated in the target species.<sup>[1]</sup> No general or local adverse reactions were detected even at doses up to three times the recommended amount.<sup>[1]</sup>

Q6: Does **Peforelin** treatment affect piglet birth weight or litter uniformity?

Some studies have reported a positive impact of **Peforelin** on piglet birth weight, particularly in first-parity sows and during periods of summer infertility.<sup>[2]</sup> The hypothesis is that by stimulating a more uniform pool of pre-ovulatory follicles, **Peforelin** may lead to more uniform oocyte quality and embryo development, potentially resulting in more uniform birth weights.<sup>[3]</sup> However, other studies have found no significant improvement in litter performance compared to no treatment.<sup>[5]</sup>

## Quantitative Data Summary

The following tables summarize quantitative data on the efficacy of **Peforelin** from various studies.

Table 1: Effect of **Peforelin** on Estrus Rate (ER) and Farrowing Rate (FR) in Sows and Gilts

Animal Category	Treatment Group	Estrus Rate (%)	Farrowing Rate (%)	Farrowing Efficiency Index (FEI) <sup>1</sup>	Reference
Overall	Peforelin	93.2%	-	79.2%	[2]
Control	87.2%	-	70.2%	[2]	
Gilts	Peforelin	90.0%	93.3%	-	[4]
Control	78.5%	89.2%	-	[4]	
Primiparous Sows	Peforelin (37.5 µg)	81.7%	-	-	[4]
Control	90.0%	-	-	[4]	
Multiparous Sows	Peforelin (150 µg)	-	-	-	[4]
Control	-	-	-	[4]	

<sup>1</sup>FEI = Farrowing Efficiency Index (proportion of animals that farrowed per 100 animals included).[2]

Table 2: Effect of **Peforelin** on Litter Size and Piglet Birth Weight

Animal Category	Treatment Group	Total Piglets Born (per litter)	Live Born Piglets (per litter)	Stillborn Piglets (per litter)	Live Born Piglet Birth Weight (kg)	Reference
Gilts	Peforelin (150 µg)	13.1 ± 3.4	12.3 ± 2.9	0.7 ± 0.9	1.36	[5]
eCG	15.2 ± 2.8	13.5 ± 3.1	1.6 ± 2.7	1.26	[5]	
Control	14.2 ± 3.5	13.6 ± 3.4	0.6 ± 1.0	1.32	[5]	
Primiparous Sows	Peforelin (37.5 µg)	14.8 ± 3.9	13.6 ± 3.4	1.0 ± 1.8	-	[5]
Pluriparous Sows	Peforelin (150 µg)	-	-	2.2	-	[5]
eCG	-	-	0.9	-	[5]	
Control	-	-	1.4	-	[5]	

## Experimental Protocols

### 1. Estrus Induction in Weaned Sows

- Animal Selection: Healthy primiparous or pluriparous sows in good breeding condition, weaned from their litters after a lactation period of 21-28 days.[1] Animals with clinical disease or reproductive disorders are excluded.[3]
- Treatment Administration:
  - Primiparous Sows: Administer 37.5 µg of **Peforelin** via intramuscular injection 24 hours post-weaning.[1]
  - Pluriparous Sows: Administer 150 µg of **Peforelin** via intramuscular injection 24 hours post-weaning.[1]

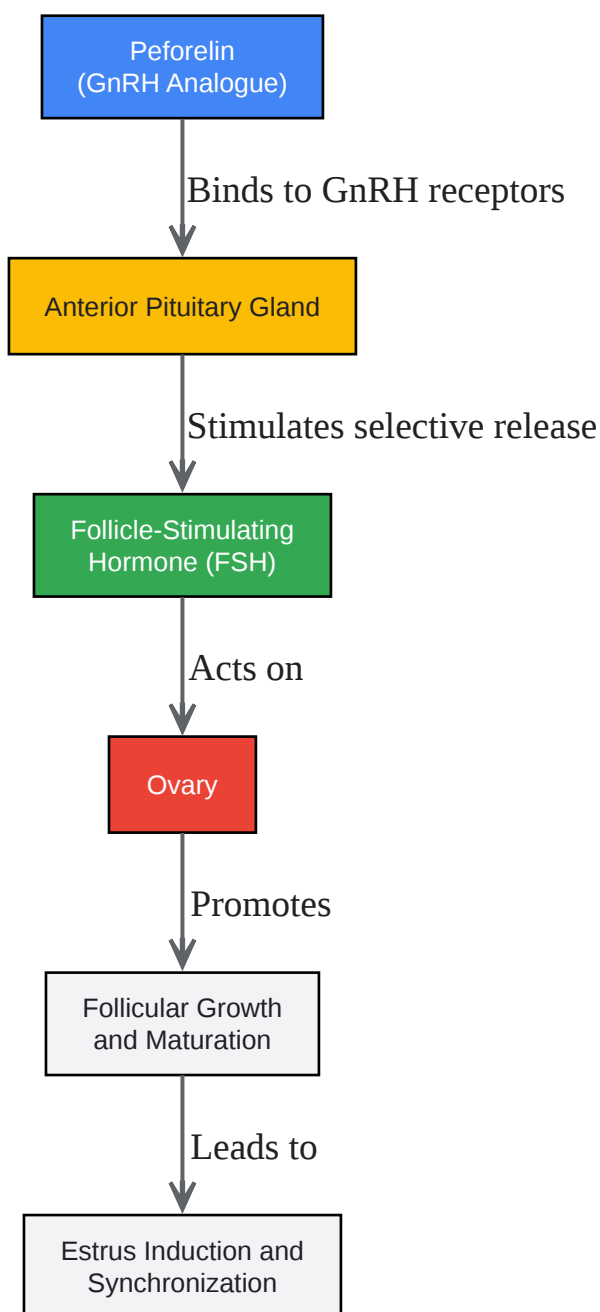
- Estrus Detection: Begin estrus detection on the first day post-weaning using teaser boars. Perform estrus detection at least twice daily (morning and afternoon).[3]
- Artificial Insemination (AI): The AI schedule is based on the onset of standing estrus. For example, sows showing standing estrus on day 4 post-weaning in the morning are inseminated 24 hours later, while those showing estrus in the evening are inseminated 12 hours later.[3]
- Data Collection: Record weaning-to-estrus interval (WEI), estrus rate, farrowing rate, and litter characteristics (total born, live born, stillborn, mummified piglets, and individual birth weights).[3]

## 2. Estrus Induction in Sexually Mature Gilts

- Estrus Synchronization: Synchronize the estrous cycle of sexually mature gilts using an oral progestogen (e.g., altrenogest) for 18 days.[4]
- Treatment Administration: Administer 150 µg of **Peforelin** via intramuscular injection 48 hours after the last altrenogest treatment.[4]
- Estrus Detection: Begin estrus detection 48-72 hours after the last altrenogest treatment using teaser boars, performed at least twice daily.[2][3]
- Artificial Insemination (AI): Follow a similar AI schedule as for sows, based on the onset of standing estrus.[3]
- Data Collection: Record the interval from last altrenogest treatment to estrus, estrus rate, farrowing rate, and litter characteristics.[3]

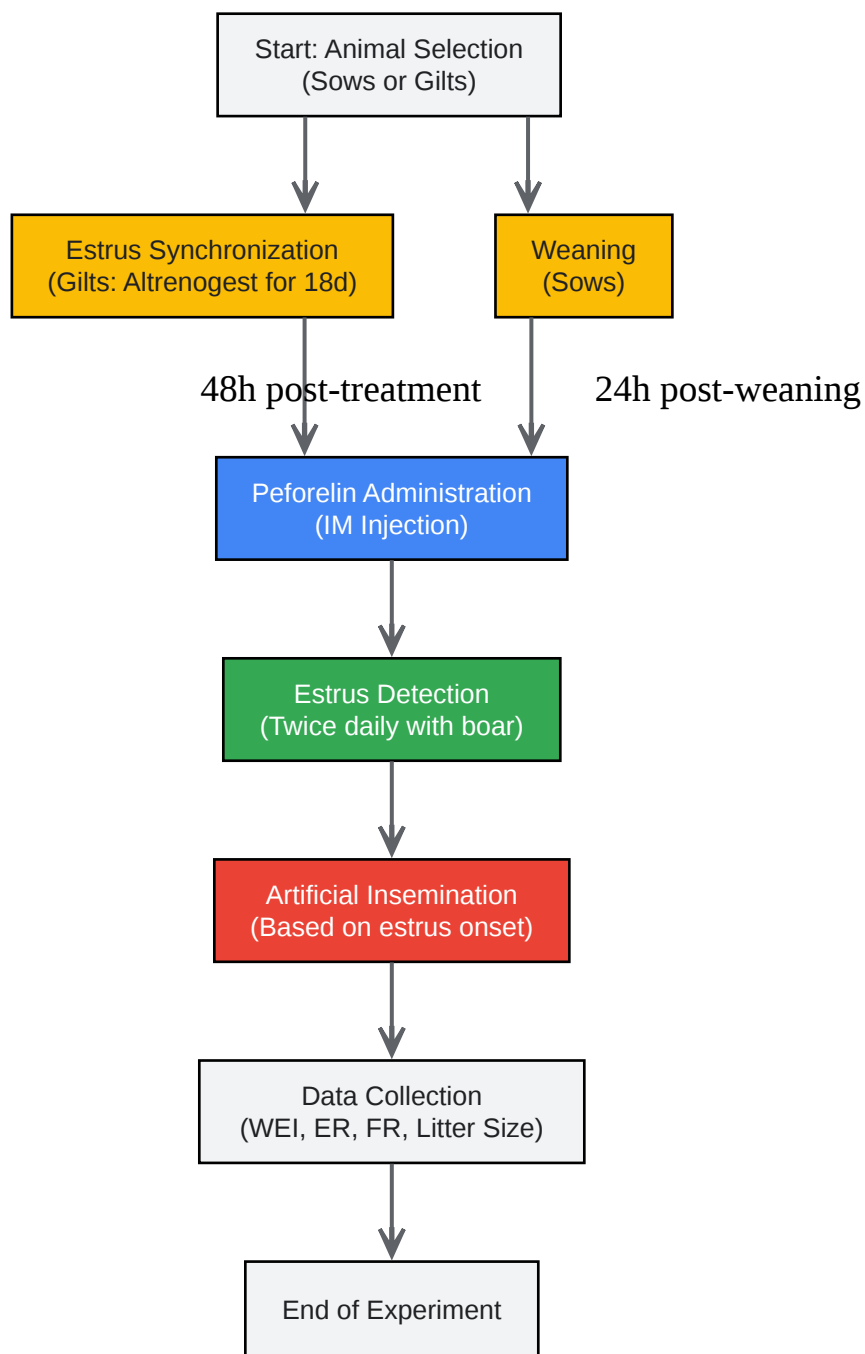
## Visualizations





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Caption: **Peforelin**'s mechanism of action in swine.



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Caption: General experimental workflow for **Peforelin** use.

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## References

- 1. vmd.defra.gov.uk [vmd.defra.gov.uk]
- 2. An evaluation of gonadotropin-releasing hormone analogue administered to gilts and sows on subsequent reproductive performance and piglet birth weight - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Effect of a GnRH analogue (peforelin) on the litter performance of gilts and sows - PMC [pmc.ncbi.nlm.nih.gov]
- 4. medycynawet.edu.pl [medycynawet.edu.pl]
- 5. researchgate.net [researchgate.net]
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